

Gliquidone-d6: A Technical Guide to its Certificate of Analysis and Purity Assessment

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the critical quality attributes of **Gliquidone-d6**, a deuterated analog of the anti-diabetic drug Gliquidone. As a crucial internal standard in pharmacokinetic and metabolic studies, the purity and comprehensive characterization of **Gliquidone-d6** are paramount for generating accurate and reproducible data. This document outlines the typical data presented in a Certificate of Analysis (CoA) and details the experimental methodologies used for its purity assessment.

Certificate of Analysis: A Summary of Quality

The Certificate of Analysis for **Gliquidone-d6** serves as a formal document certifying its quality and purity. It typically includes identification, physical and chemical properties, and the results of analytical tests.

Table 1: Representative Certificate of Analysis for Gliquidone-d6



Parameter	Specification	Result
Identification		
Appearance	White to off-white solid	Conforms
Infrared (IR) Spectrum	Conforms to the reference spectrum	Conforms
Mass Spectrum (MS)	Consistent with the structure of Gliquidone-d6	Conforms
Nuclear Magnetic Resonance (NMR)	Conforms to the structure of Gliquidone-d6	Conforms
Assay		
Purity (by HPLC)	≥ 98.0%	99.5%
Purity (by NMR)	Report value	99.2%
Physical Properties		
Molecular Formula	C27H27D6N3O6S	C27H27D6N3O6S
Molecular Weight	533.67 g/mol	533.67 g/mol
Chemical Purity		
Isotopic Purity	≥ 98% Deuterium incorporation	99.1%
Unlabeled Gliquidone (d0)	≤ 2.0%	0.5%
Other Deuterated Species	Report value	d1-d5 species below 0.1% each
Residual Solvents	Conforms to USP <467>	Conforms
Heavy Metals	≤ 20 ppm	< 10 ppm

Purity Assessment: Experimental Protocols

The determination of purity for **Gliquidone-d6** involves a combination of chromatographic and spectroscopic techniques to ensure chemical and isotopic purity.



High-Performance Liquid Chromatography (HPLC) for Chemical Purity

HPLC is a primary method for assessing the chemical purity of **Gliquidone-d6** and quantifying any impurities.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector is used.
- Column: A C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μm particle size) is typically employed.
- Mobile Phase: A gradient elution is often used, starting with a mixture of acetonitrile and water (containing an acidic modifier like 0.1% formic acid to improve peak shape) and gradually increasing the proportion of acetonitrile.
- Flow Rate: A typical flow rate is 1.0 mL/min.
- Detection: UV detection is performed at a wavelength where Gliquidone exhibits maximum absorbance, typically around 230 nm.
- Sample Preparation: A stock solution of **Gliquidone-d6** is prepared in a suitable solvent such as acetonitrile or methanol. This stock is then diluted to an appropriate concentration for injection.
- Analysis: The sample is injected onto the column, and the resulting chromatogram is analyzed. The purity is calculated based on the area percentage of the main Gliquidone-d6 peak relative to the total area of all peaks.

Mass Spectrometry (MS) for Isotopic Purity and Identity Confirmation

Mass spectrometry is essential for confirming the molecular weight of **Gliquidone-d6** and determining its isotopic purity.

Methodology:



- Instrumentation: A high-resolution mass spectrometer (HRMS), such as a time-of-flight (TOF) or Orbitrap instrument, coupled with an electrospray ionization (ESI) source is used.
- Sample Introduction: The sample can be introduced directly via infusion or through an LC-MS interface.
- Ionization Mode: ESI in positive ion mode is typically used to generate the protonated molecular ion [M+H]+.
- Mass Analysis: The mass spectrum is acquired over a relevant mass range to observe the isotopic cluster of the molecular ion.
- Data Analysis:
 - Identity Confirmation: The accurate mass of the molecular ion is measured and compared to the theoretical exact mass of Gliquidone-d6.
 - Isotopic Purity: The relative intensities of the peaks corresponding to the unlabeled
 Gliquidone (d0) and the various deuterated species (d1, d2, etc.) are measured to
 calculate the deuterium incorporation and the percentage of the desired d6 species.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy provides detailed structural information and can be used as a quantitative method (qNMR) to determine purity against a certified reference standard.

Methodology:

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- Solvent: A deuterated solvent in which the sample is soluble, such as DMSO-d6 or Chloroform-d, is used.
- ¹H NMR: The proton NMR spectrum is acquired to confirm the overall structure. The absence or significant reduction of signals at the sites of deuteration provides evidence of successful labeling.



- ²H NMR: The deuterium NMR spectrum can be acquired to directly observe the signals from the deuterium atoms, confirming their location in the molecule.
- Quantitative NMR (qNMR): For purity determination, a known amount of a certified internal standard is added to a precisely weighed sample of Gliquidone-d6. The purity of Gliquidone-d6 is calculated by comparing the integral of a characteristic Gliquidone-d6 signal to the integral of a signal from the internal standard.

Visualizing Key Processes and Relationships

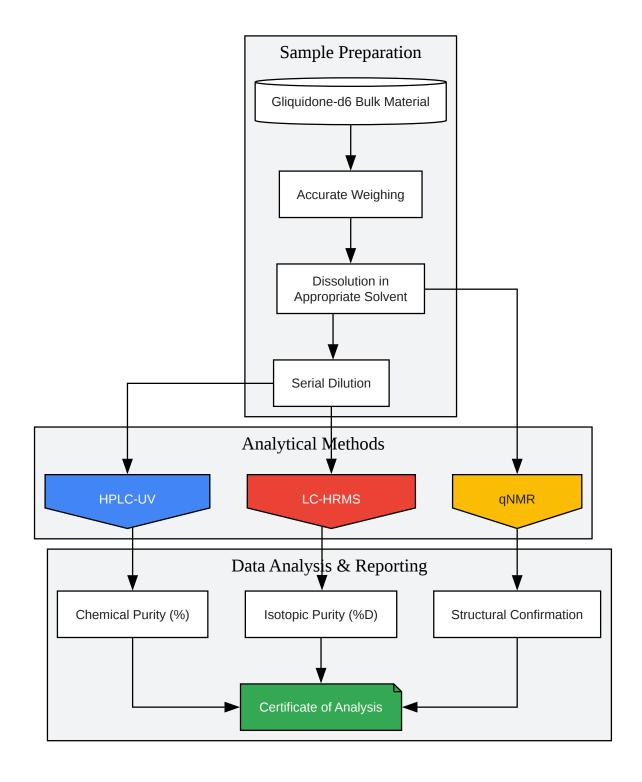
To further elucidate the context and application of **Gliquidone-d6**, the following diagrams illustrate its mechanism of action, the analytical workflow for its purity assessment, and the logical structure of its Certificate of Analysis.



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Gliquidone's mechanism of action in pancreatic β -cells.









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